

Zhan Catalyst-1B acid mediated RCM

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

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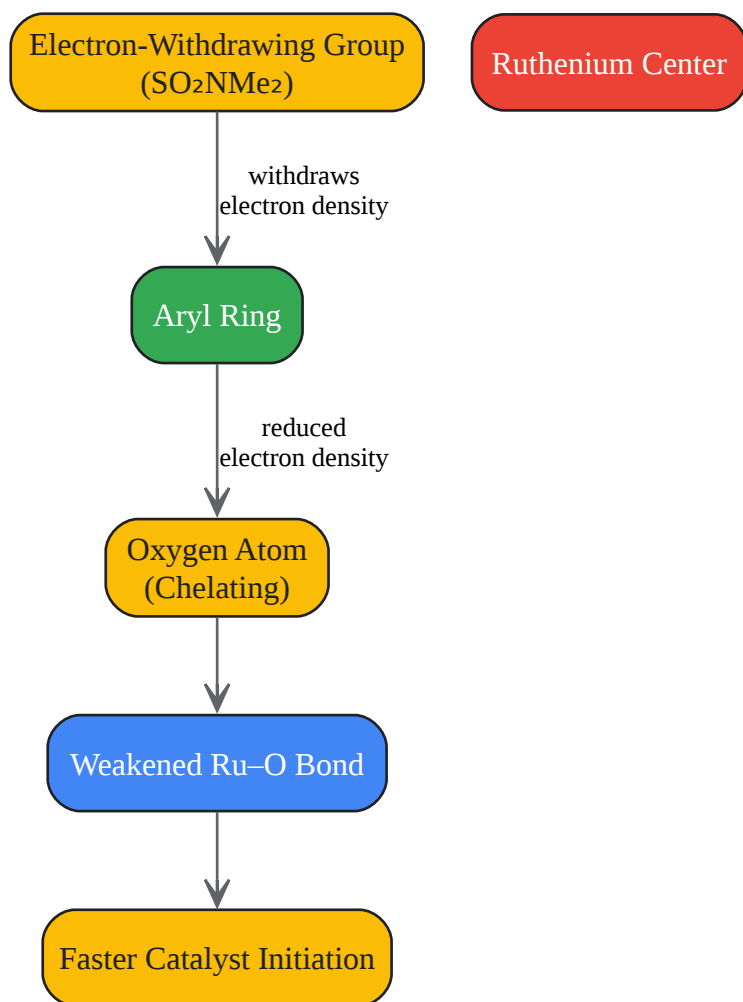
Zhan Catalyst-1B at a Glance

Zhan Catalyst-1B is a ruthenium-based olefin metathesis catalyst belonging to the class of Hoveyda-Grubbs-type catalysts that are activated by an electron-withdrawing group (EWG) [1] [2].

Its key feature is a **dimethylsulfonamide group** ($-\text{SO}_2\text{N}(\text{CH}_3)_2$) located para to the chelating oxygen atom on the benzylidene ligand [1] [2]. This EWG enhances the catalyst's activity by weakening the Ru-O bond, facilitating faster initiation compared to the parent Hoveyda-Grubbs catalyst [2]. The catalyst is a green powder with a molar mass of $733.75 \text{ g}\cdot\text{mol}^{-1}$ [1] [3].

Mechanism of EWG Activation

The following diagram illustrates how the electron-withdrawing group in **Zhan Catalyst-1B** enhances its catalytic activity.



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Application in Drug Development: Case Studies

The table below summarizes two documented applications of **Zhan Catalyst-1B** in the synthesis of clinical-stage kinase inhibitors, highlighting the crucial role of acid additives [4].

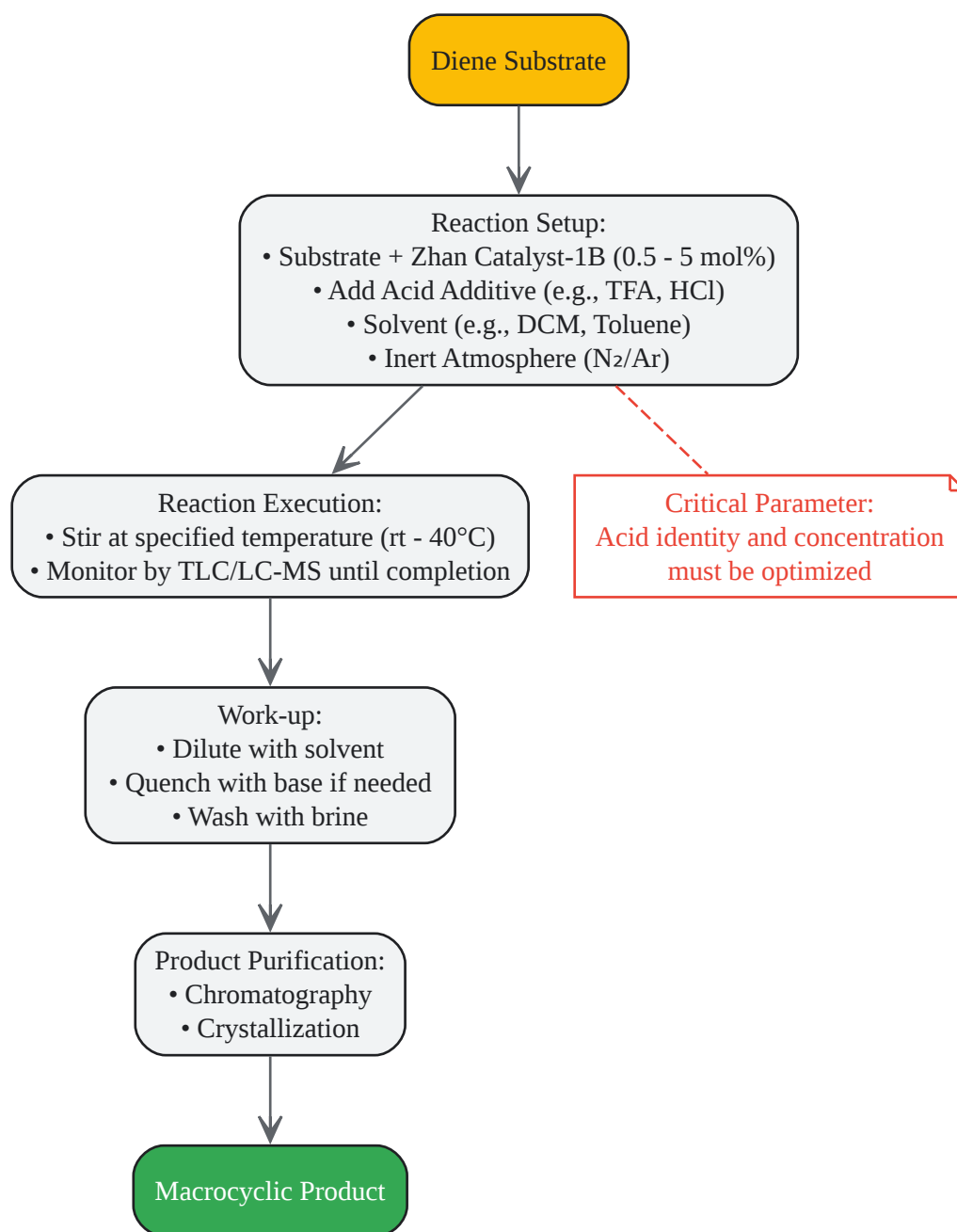
Clinical Agent	Target Kinases	Key RCM Condition	Observed Isomer Preference
SB1518 (Pacritinib)	Janus Kinase 2 (JAK2), FMS-like tyrosine kinase 3 (FLT3) [4]	In the presence of HCl [4]	Predominantly trans [4]

Clinical Agent	Target Kinases	Key RCM Condition	Observed Isomer Preference
SB1317	Cyclin-dependent kinases (CDKs), JAK2, FLT3 [4]	Primarily in the presence of TFA (Trifluoroacetic Acid) [4]	Predominantly trans [4]

A key finding from this research is that the RCM reaction to form the macrocyclic core of these inhibitors **"seemed to proceed only in the presence of an acid"** [4]. While the exact mechanistic role of the acid is not detailed in the available sources, it is a critical parameter for success in these specific transformations.

Experimental Workflow for Acid-Mediated RCM

The following diagram outlines a general workflow for conducting an acid-mediated RCM reaction, based on the case studies. You will need to optimize the exact parameters for your specific system.



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Key Considerations and Protocol Gaps

- **The Role of Acid:** The precise function of the acid in these reactions is not explicitly detailed in the search results. Speculatively, it could involve protonation of an intermediate, interaction with the sulfonamide group of the catalyst to further modulate its electronics, or preventing coordination of basic sites on the substrate to the ruthenium center, which would deactivate the catalyst.

- **Protocol Limitations:** The search results confirm the use of **Zhan Catalyst-1B** with acid additives but **do not provide detailed, step-by-step experimental protocols** with exact molar ratios, concentration, temperature, and reaction time for the acid-mediated RCM [4]. This information would need to be sourced from the full-text primary literature.
- **Catalyst Handling:** **Zhan Catalyst-1B** should be handled under an inert atmosphere using standard Schlenk or glovebox techniques to prevent decomposition. It is soluble in chlorinated solvents (DCM, CHCl_3) and ethers, but insoluble in alcohols [1].

I hope this structured overview provides a solid foundation for your work. Should you require information on other aspects, such as its behavior in cross-metathesis or its immobilization on solid supports, please feel free to ask.

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References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. Nitro and Other Electron Withdrawing Group Activated Ruthenium... [pmc.ncbi.nlm.nih.gov]
3. - Zhan Catalyst 1 B [samaterials.com]
4. Acid Mediated Ring Closing Metathesis: A Powerful ... [chimia.ch]

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